

physical and chemical properties of 2-Bromo-3-methylpentanoic acid

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Compound of Interest

Compound Name: 2-Bromo-3-methylpentanoic acid

Cat. No.: B1597287

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An In-depth Technical Guide to 2-Bromo-3-methylpentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-3-methylpentanoic acid**, a chiral α -halogenated carboxylic acid. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and fine chemical synthesis.

Chemical Identity and Physical Properties

2-Bromo-3-methylpentanoic acid, with the CAS number 42880-22-8, is a derivative of pentanoic acid.^{[1][2]} It is a chiral molecule and can exist as different stereoisomers, including (2R,3R) and (2S,3S) forms.^[3] The presence of a bromine atom on the alpha-carbon significantly influences its reactivity.^[3]

Quantitative Physical and Chemical Data

The table below summarizes the key physical and chemical properties of **2-Bromo-3-methylpentanoic acid**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1][2][3]
Molecular Weight	195.05 g/mol	[1][3][4]
CAS Number	42880-22-8	[1][2]
Appearance	Colorless oily liquid	[2]
Boiling Point	240.5 °C at 760 mmHg	[2][3]
Melting Point	38-40 °C	
Density	1.432 g/cm ³	[2][3]
Refractive Index	1.485	[2][3]
Flash Point	99.3 °C	[2][3]
XLogP3	2.3	[1][2][4]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	3	[2]

Synthesis and Reactivity

Synthesis via Hell-Volhard-Zelinsky (HVZ) Reaction

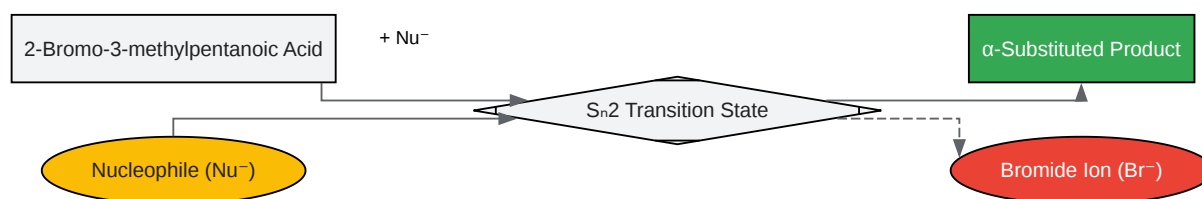
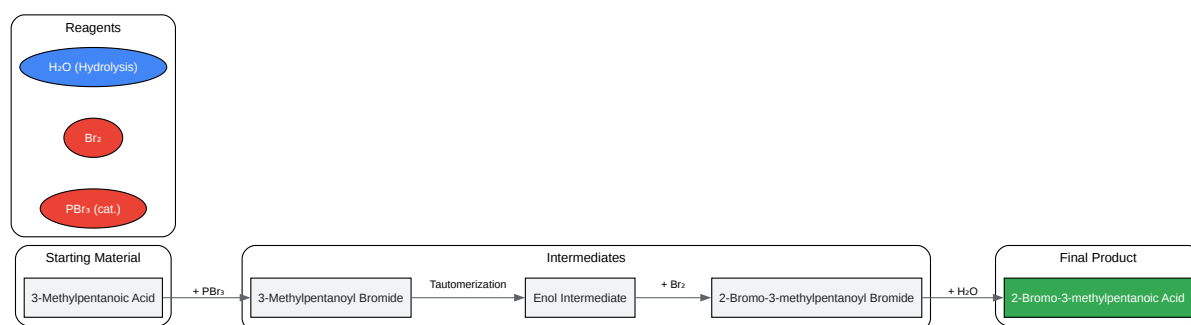
The primary method for the synthesis of **2-Bromo-3-methylpentanoic acid** is the Hell-Volhard-Zelinsky (HVZ) reaction.[3] This reaction involves the α-bromination of 3-methylpentanoic acid.

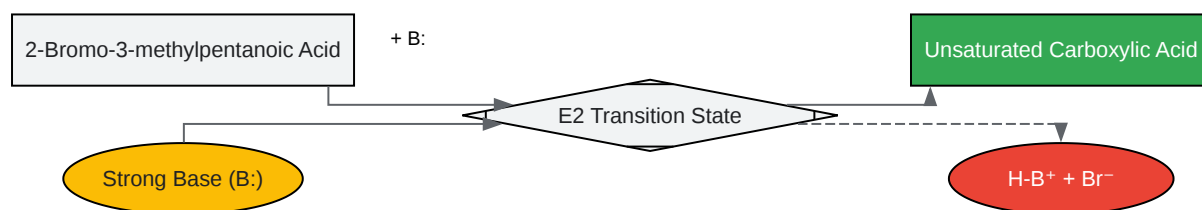
While a detailed, published protocol specifically for **2-Bromo-3-methylpentanoic acid** is not readily available, the following general procedure for the HVZ reaction can be adapted:

- **Activation of the Carboxylic Acid:** 3-methylpentanoic acid is treated with a catalytic amount of phosphorus tribromide (PBr₃) to form the corresponding acyl bromide.
- **Enolization:** The acyl bromide tautomerizes to its enol form.

- Bromination: The enol is then brominated at the α -position using bromine (Br_2).
- Hydrolysis: Finally, the α -bromo acyl bromide is hydrolyzed to yield **2-Bromo-3-methylpentanoic acid**.

Careful control of reaction conditions such as temperature and stoichiometry is crucial to maximize the yield and purity of the final product.[3]





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